

Reported Biological Activities of 8-Bromocaffeine

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Compound Focus: Caffeine, 8-bromo-

CAS No.: 10381-82-5

Cat. No.: S572041

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While a direct metabolic stability profile is not available, 8-bromocaffeine and its derivatives have been investigated for various biological activities. The table below summarizes key findings from the search results.

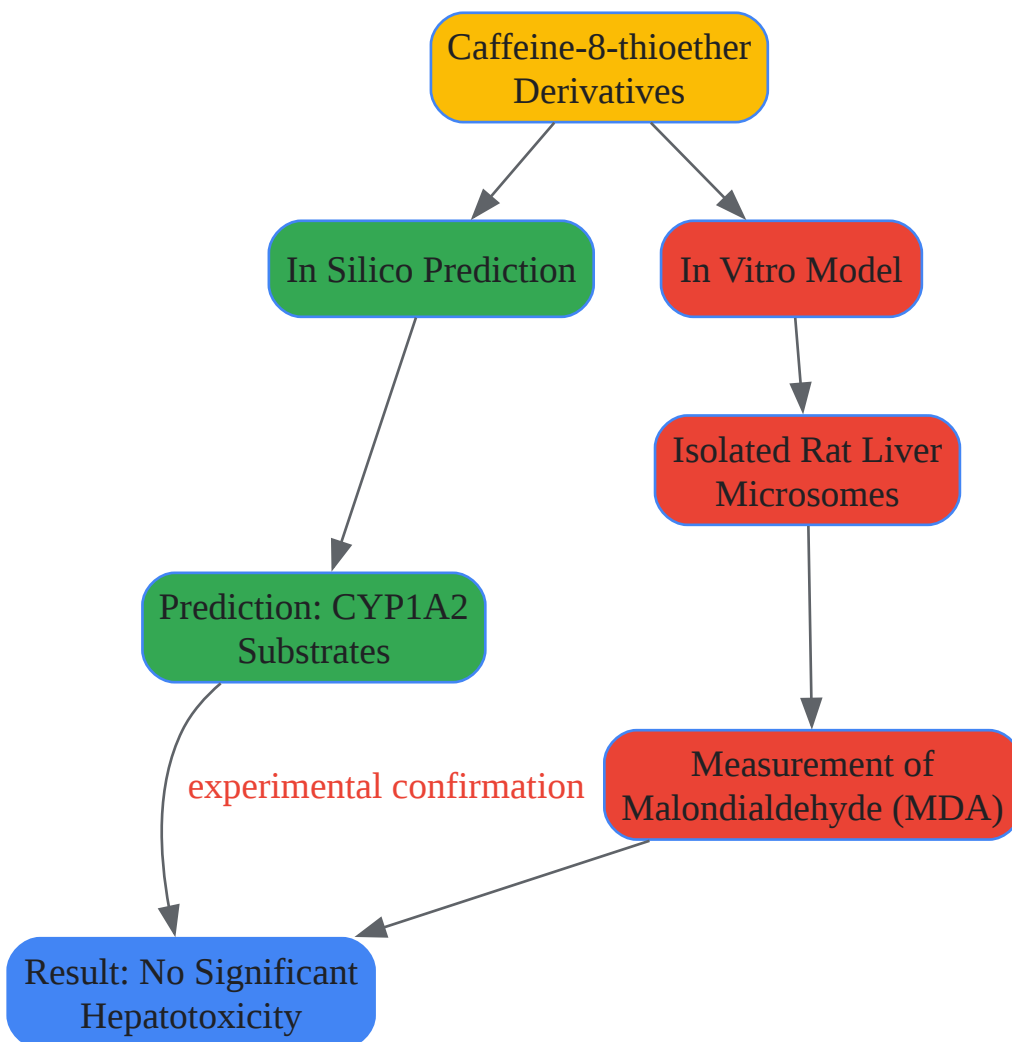
Compound / Derivative	Biological Activity / Property	Relevant Context / Model
8-Bromocaffeine	Radiosensitizer [1]	Increases sensitivity of tumor cells (e.g., brain tumors) to radiotherapy.
8-Bromocaffeine	Synthetic Reagent [2]	Used as a reagent for converting aldoximes to nitriles, indicating its reactivity.
Caffeine-8-(2-thio)-propanoic hydrazid-hydrazone derivatives	Low Hepatotoxicity [3]	Showed no significant hepatotoxicity in studies on isolated rat liver microsomes; predicted to be CYP1A2 substrates.
8-caffeinyI-triazolylmethoxy hybrid conjugates	Anticancer [4]	Some compounds (e.g., 22c) showed potent activity against melanoma cell line A-375, stronger than methotrexate.

Experimental Insights on Caffeine Derivatives

Although metabolic stability data for 8-bromocaffeine itself is absent, one study provides an experimental model relevant to assessing hepatotoxicity, a key aspect of metabolic fate.

- **Experimental Protocol:** A series of caffeine-8-(2-thio)-propanoic hydrazid-hydrazone derivatives were evaluated for their effects on **isolated rat liver microsomes**, measuring the level of **malondialdehyde (MDA)** as an indicator of lipid peroxidation and oxidative stress [3].
- **Findings and Significance:** The tested compounds did not show statistically significant hepatotoxicity in this model. The study also included **in silico predictions**, suggesting these derivatives would likely act as **substrates for the CYP1A2 enzyme** [3], which is a major metabolic pathway for caffeine. This methodology and finding are crucial for you to consider, as they indicate a potential path for evaluating 8-bromocaffeine.

The following diagram outlines the logical relationship and experimental workflow used in this hepatotoxicity assessment:



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How to Proceed with Your Research

The absence of a direct metabolic stability comparison suggests this specific data may not have been published or made publicly available. To proceed, you may consider these approaches:

- **Investigate Broader Analogues:** The data on **caffeine-8-thioethers** provides a useful reference point, suggesting that modification at the 8-position can yield compounds with low hepatotoxicity and likely metabolism via CYP1A2 [3].
- **Utilize Predictive Tools:** Employ **in silico prediction software** to model the metabolic stability and sites of metabolism for 8-bromocaffeine.
- **Consult Specialized Sources:** Search deeper in **patent databases** or consider direct collaboration with authors who publish frequently on caffeine derivatives, such as the groups identified in the search results [5] [4].

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References

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